

Physical and chemical properties of m-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitrobenzamide

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An In-depth Technical Guide to the Physical and Chemical Properties of m-Nitrobenzamide

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. m-Nitrobenzamide (**3-nitrobenzamide**) is an organic compound that serves as a valuable intermediate in various chemical syntheses, including the development of pharmaceutical agents.^[1] This guide provides a detailed overview of its core physical and chemical characteristics, experimental protocols for its synthesis and modification, and logical workflows presented through diagrams.

Core Properties of m-Nitrobenzamide

m-Nitrobenzamide is a yellow crystalline powder.^{[2][3][4]} Its chemical structure consists of a benzene ring substituted with an amide group and a nitro group at the meta position.^[4] This arrangement of functional groups dictates its reactivity and physical properties.^[4]

Physical and Chemical Data

The quantitative physical and chemical properties of m-nitrobenzamide are summarized below for easy reference.

Table 1: Physical Properties of m-Nitrobenzamide

Property	Value	Source(s)
Molecular Weight	166.13 g/mol	[2][5]
Melting Point	140-143 °C (284-291.2 °F)	[2][3]
Boiling Point	310-315 °C (590-599 °F) at 760 mmHg	[5][6][7]
Appearance	Yellow crystalline powder or crystals	[2][3][5]
Solubility	Less than 0.1 mg/mL in water at 18°C (64°F)	[5][7]
Density	~1.5 g/cm ³	[8]
pKa	14.86 ± 0.50 (Predicted)	[2]

Table 2: Identification and Structural Data

Identifier	Value	Source(s)
CAS Number	645-09-0	[6][9][10]
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[2][6][9]
InChI	InChI=1S/C7H6N2O3/c8-7(10)5-2-1-3-6(4-5)9(11)12/h1-4H,(H2,8,10)	[2][9]
InChIKey	KWAYEPXDGHYGRW-UHFFFAOYSA-N	[2][6][9]
Canonical SMILES	C1=CC(=CC=C1C(=O)N)-- INVALID-LINK--[O-]	[8]

Chemical Reactivity and Stability

m-Nitrobenzamide is a nitrated amide.[5][7] It is stable under normal conditions but is incompatible with strong oxidizing agents.[2][3] The compound is probably combustible, though

flash point data are not readily available.[2][7] The combustion of m-nitrobenzamide generates mixed oxides of nitrogen (NO_x).[5][7]

Key reactivity characteristics include:

- **Weak Basicity:** Like other amides, it is a very weak base, weaker than water.[5][7]
- **Acidity:** The imide form can react as an acid with strong bases to form salts.[5][7]
- **Dehydration:** Mixing with dehydrating agents like phosphorus pentoxide (P₂O₅) or thionyl chloride (SOCl₂) will generate the corresponding nitrile.[5][7]
- **Reduction:** The nitro group is susceptible to reduction, a key reaction for forming amino-derivatives which are often useful in further synthesis. Common reducing agents include metals in acidic media (e.g., Sn/HCl) or catalytic hydrogenation.[11][12]
- **Hydrolysis:** The amide group can be hydrolyzed under acidic or basic conditions, though specific kinetic data for the meta-isomer is not detailed in the provided results.

Experimental Protocols

Detailed methodologies for the synthesis and reduction of m-nitrobenzamide are crucial for its practical application in a laboratory setting.

Synthesis of m-Nitrobenzamide from m-Nitrobenzonitrile

This protocol details the hydrolysis of a nitrile to an amide.

Experimental Procedure:

- In a reaction tube, add 0.0336 g (10 mol%) of Cesium Hydroxide Monohydrate (CsOH·H₂O) and 2 mmol of m-nitrobenzonitrile.
- Add 1.0 mL of ammonia water to the tube to serve as the solvent.
- Seal the reaction tube securely.
- Heat the reaction mixture to 100°C for 1 hour.

- Monitor the reaction conversion rate using Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion (conversion >99%), purify the product by column chromatography to yield m-nitrobenzamide.[13]

Reduction of m-Nitrobenzamide to m-Aminobenzamide

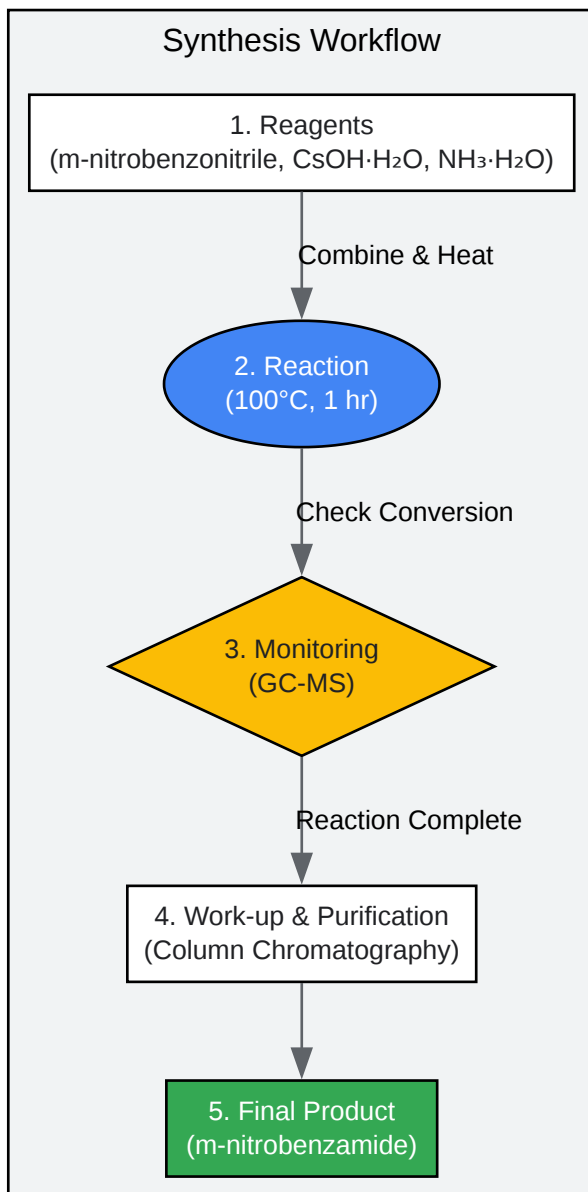
This protocol describes a general method for the reduction of an aromatic nitro group to a primary amine using iron powder.

Experimental Procedure:

- Suspend the nitroaromatic compound (m-nitrobenzamide) in a suitable solvent such as water, ethanol, or a mixture thereof, in a round-bottom flask.
- Add iron powder to the suspension.
- Add a catalyst such as ammonium chloride or acetic acid.
- Heat the reaction mixture to reflux with vigorous stirring.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- After completion, cool the mixture to room temperature and dilute it with water.
- Filter the mixture through a pad of Celite® to remove the iron salts.
- Extract the aqueous filtrate with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to afford the crude amine product.
- Purify the resulting m-aminobenzamide if necessary.[12]

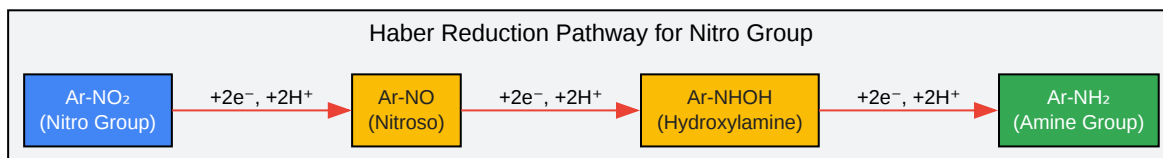
Visualized Workflows and Pathways

To better illustrate the logical flow of experimental and chemical processes involving m-nitrobenzamide, the following diagrams are provided in DOT language.



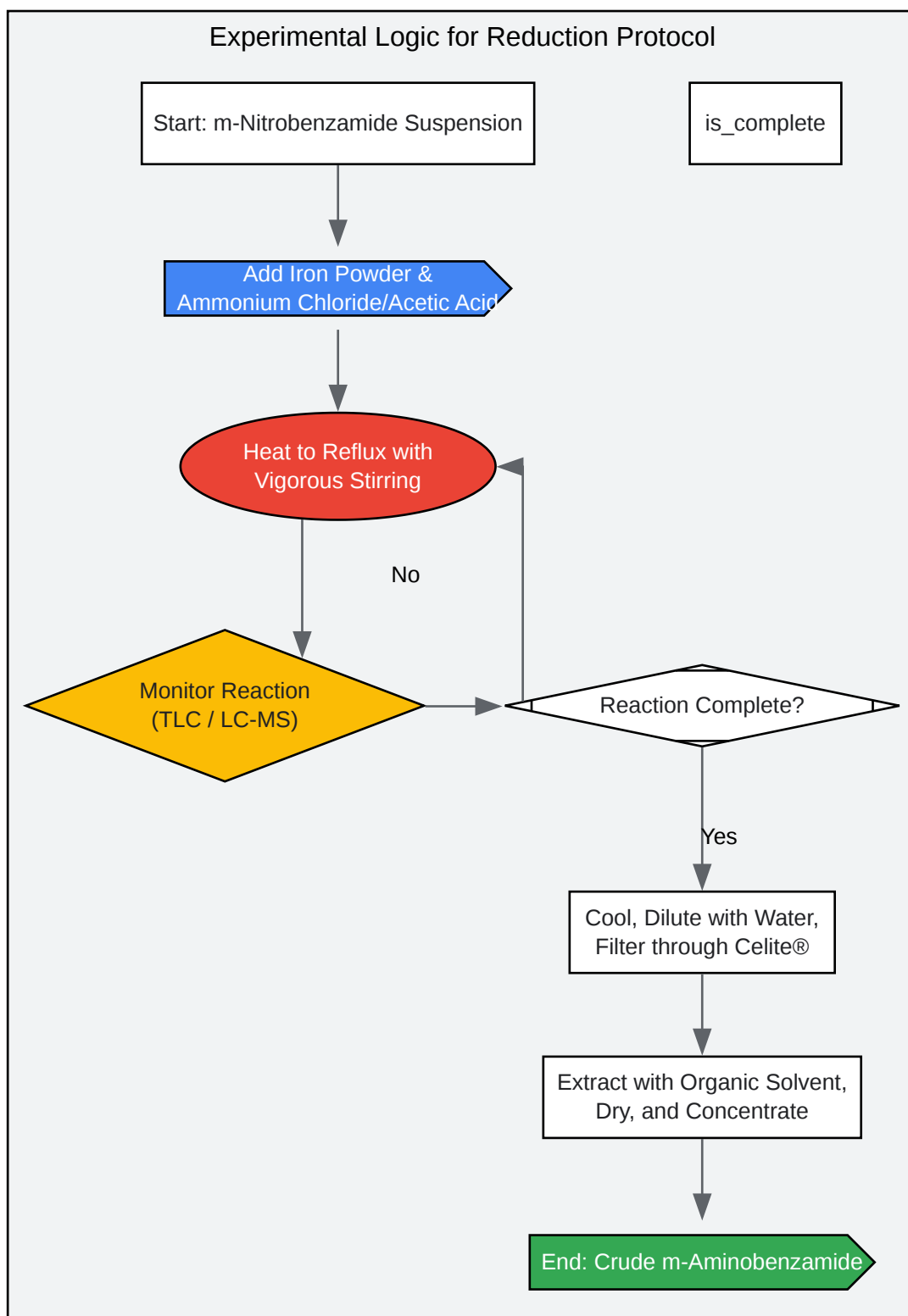
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Caption: A generalized workflow for the synthesis of m-nitrobenzamide.



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Caption: The direct reduction pathway of an aromatic nitro group to an amine.[14]



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Caption: Logical workflow for the reduction of m-nitrobenzamide.

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References

- 1. CAS 645-09-0: 3-Nitrobenzamide | CymitQuimica [cymitquimica.com]
- 2. 3-NITROBENZAMIDE | 645-09-0 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 3-Nitrobenzamide | C7H6N2O3 | CID 12576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. m-nitrobenzamide [stenutz.eu]
- 7. M-NITROBENZAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. Benzamide, 3-nitro- [webbook.nist.gov]
- 10. 3-NITROBENZAMIDE | CAS 645-09-0 [matrix-fine-chemicals.com]
- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 12. benchchem.com [benchchem.com]
- 13. Page loading... [wap.guidechem.com]
- 14. air.unimi.it [air.unimi.it]
- To cite this document: BenchChem. [Physical and chemical properties of m-nitrobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147352#physical-and-chemical-properties-of-m-nitrobenzamide]

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